

A Technical Guide to the Physical Properties of 3-Butoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Butoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the physical properties of **3-Butoxybenzaldehyde**, specifically its boiling point and density. As a compound of interest in organic synthesis and drug discovery, a thorough understanding of its fundamental physicochemical characteristics is paramount for its effective application and manipulation in a laboratory setting. This document offers a detailed, experience-driven perspective on not only the available data but also the practical methodologies for its determination.

Introduction to 3-Butoxybenzaldehyde

3-Butoxybenzaldehyde, with the chemical formula $C_{11}H_{14}O_2$ and a molecular weight of 178.23 g/mol, is an aromatic aldehyde.^{[1][2][3]} Its structure, featuring a butoxy group at the meta-position of the benzaldehyde ring, imparts specific solubility and reactivity characteristics that are of interest in the synthesis of more complex molecules. The aldehyde functional group serves as a versatile handle for a wide array of chemical transformations, while the butoxy group modulates the compound's lipophilicity, a critical parameter in drug design and development.

While **3-Butoxybenzaldehyde** is commercially available from various suppliers, a comprehensive, publicly available dataset of its experimentally determined physical properties is surprisingly limited.^{[2][3][4][5]} This guide will address this data gap by providing context, presenting data for a closely related isomer, and detailing the established methodologies for the precise measurement of these key physical constants.

Physical Properties of Butoxybenzaldehyde Isomers

Direct experimental values for the boiling point and density of **3-Butoxybenzaldehyde** are not readily found in prominent public chemical databases. However, data for its structural isomer, 4-Butoxybenzaldehyde, is well-documented and can serve as a valuable point of reference. It is crucial to recognize that while structurally similar, the position of the butoxy group can influence intermolecular forces and, consequently, the physical properties.

Property	3-Butoxybenzaldehyde	4-Butoxybenzaldehyde
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1] [2] [3]	C ₁₁ H ₁₄ O ₂ [6] [7] [8]
Molecular Weight	178.23 g/mol [1] [2] [3]	178.23 g/mol [8]
Boiling Point	Data not available	285 °C (at atmospheric pressure) [6] [7] [8]
Density	Data not available	1.031 g/mL at 25 °C [6] [7] [8]
CAS Number	30609-20-2 [1] [2] [3] [4]	5736-88-9 [7] [8] [9]

The provided data for 4-Butoxybenzaldehyde offers a reasonable estimate for the properties of **3-Butoxybenzaldehyde**, though experimental verification is strongly recommended for any application where these parameters are critical.

Experimental Determination of Physical Properties

For instances where precise physical data is necessary, direct experimental measurement is the most reliable approach. The following section outlines the standard, validated protocols for determining the boiling point and density of a liquid organic compound such as **3-Butoxybenzaldehyde**.

Methodology for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The choice of method often depends on the quantity of the sample available.

Apparatus:

- Small-scale distillation apparatus (for quantities $> 1 \text{ mL}$) or a Thiele tube (for quantities $< 1 \text{ mL}$)
- Heating mantle or oil bath
- Calibrated thermometer
- Boiling chips

Protocol (Small-Scale Distillation):

- Apparatus Setup: Assemble the distillation apparatus in a fume hood. Ensure all glass joints are properly sealed.
- Sample Charging: Place the **3-Butoxybenzaldehyde** sample and a few boiling chips into the distillation flask.
- Heating: Gradually heat the flask. The use of a magnetic stirrer can also ensure smooth boiling.
- Equilibrium Establishment: Observe the vapor rising through the distillation head. The boiling point is the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the condensate drips from the thermometer bulb.
- Data Recording: Record the stable temperature reading as the boiling point. It is also crucial to record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Causality in Protocol: The gradual heating and the use of boiling chips are critical to prevent bumping and ensure a smooth, controlled boiling process, leading to an accurate equilibrium temperature measurement.

Methodology for Density Determination

Density, the mass per unit volume, is a fundamental physical property. A pycnometer provides a highly accurate method for its determination.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Protocol:

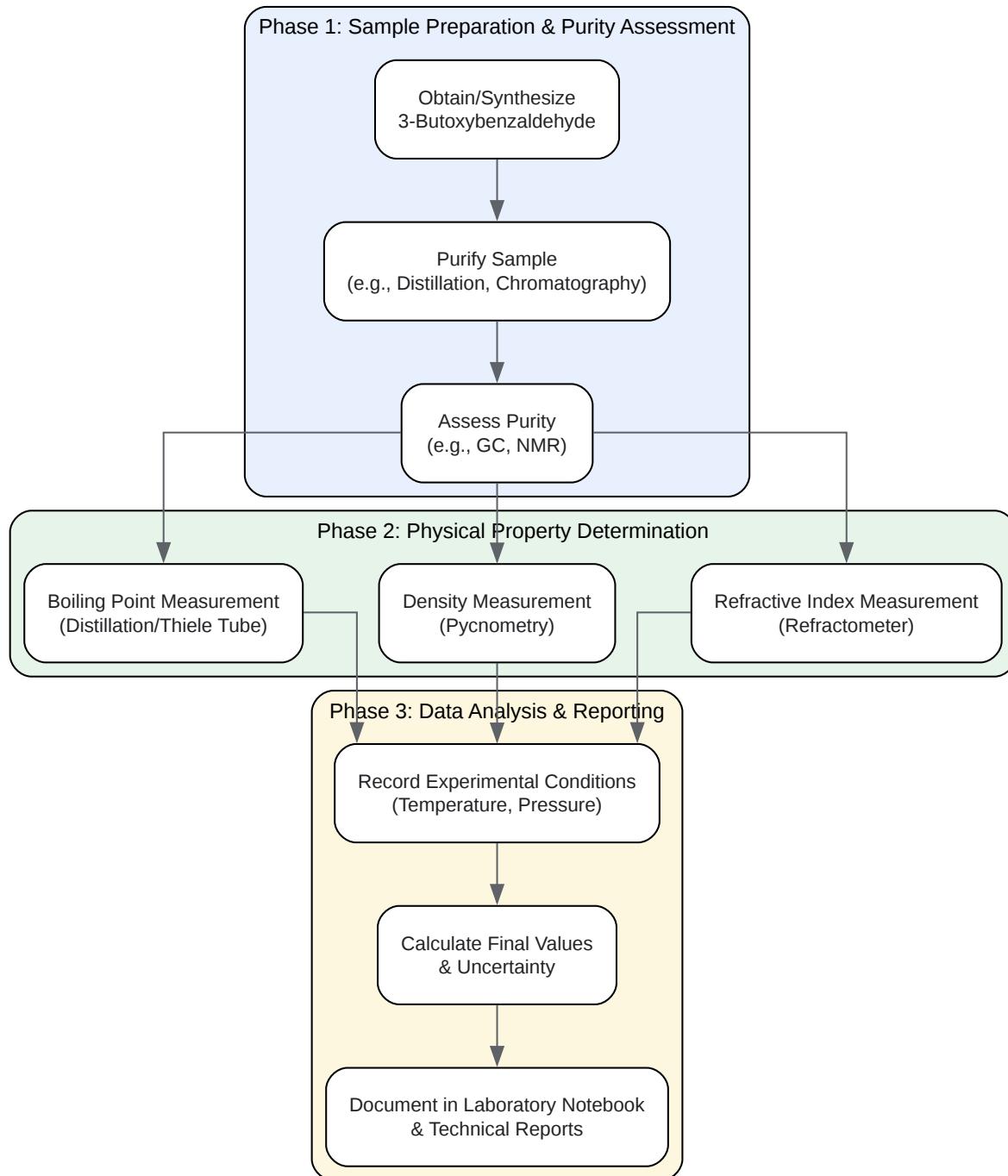
- Pycnometer Calibration:
 - Thoroughly clean and dry the pycnometer.
 - Determine and record the mass of the empty, dry pycnometer.
 - Fill the pycnometer with deionized water of a known temperature and density.
 - Place the filled pycnometer in a constant temperature water bath to reach thermal equilibrium.
 - Carefully dry the outside of the pycnometer and record its mass.
 - Calculate the exact volume of the pycnometer using the known density of water at that temperature.
- Sample Measurement:
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **3-Butoxybenzaldehyde**.
 - Bring the sample to the same temperature as the water in the calibration step using the constant temperature water bath.
 - Dry the exterior and record the mass of the pycnometer filled with the sample.
- Density Calculation:

- Subtract the mass of the empty pycnometer from the mass of the pycnometer filled with the sample to get the mass of the **3-Butoxybenzaldehyde**.
- Divide the mass of the sample by the calibrated volume of the pycnometer to determine the density.

Trustworthiness of the Protocol: This method is self-validating because the calibration step with a standard (water) of known density at a precise temperature ensures the accuracy of the volume measurement, which is the most critical variable.

Experimental Workflow Visualization

The logical flow of determining the physical properties of a novel or uncharacterized compound is depicted below. This process ensures a systematic and accurate characterization.

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